

# Proper Disposal of Impletol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Impletol*

Cat. No.: *B1210412*

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For researchers, scientists, and drug development professionals, adherence to proper chemical disposal protocols is a cornerstone of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **Impletol**, a compound formulation primarily containing Procaine and Caffeine.

The following procedures are based on the hazardous properties of the individual components of **Impletol** and are designed to comply with general pharmaceutical waste regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and local regulations.

## Hazard Identification and Data Summary

**Impletol** is a formulation containing Procaine and Caffeine. The primary hazards are associated with the active pharmaceutical ingredients. Procaine is classified as toxic if swallowed, in contact with skin, and fatal if inhaled.<sup>[1][2]</sup> It can also cause serious eye and skin irritation and may lead to an allergic skin reaction.<sup>[1][2]</sup> Caffeine is categorized as harmful or toxic if swallowed.<sup>[3][4][5][6][7]</sup>

Parameter	Procaine Hydrochloride	Caffeine
CAS Number	51-05-8 <a href="#">[1]</a> <a href="#">[2]</a>	58-08-2 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
GHS Hazard Classification	Acute Toxicity, Oral (Category 3) <a href="#">[1]</a> <a href="#">[2]</a> , Acute Toxicity, Dermal (Category 3) <a href="#">[1]</a> , Acute Toxicity, Inhalation (Category 1) <a href="#">[1]</a> , Skin Irritation (Category 2) <a href="#">[1]</a> , Eye Irritation (Category 2A) <a href="#">[1]</a> , Skin Sensitization (Category 1) <a href="#">[1]</a> <a href="#">[2]</a>	Acute Toxicity, Oral (Category 3 or 4) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Signal Word	Danger <a href="#">[2]</a>	Warning or Danger <a href="#">[4]</a>
Hazard Statements	H301: Toxic if swallowed <a href="#">[1]</a> <a href="#">[2]</a> , H311: Toxic in contact with skin <a href="#">[1]</a> , H330: Fatal if inhaled <a href="#">[1]</a> , H315: Causes skin irritation <a href="#">[1]</a> , H319: Causes serious eye irritation <a href="#">[1]</a> , H317: May cause an allergic skin reaction <a href="#">[1]</a> <a href="#">[2]</a>	H301/H302: Toxic/Harmful if swallowed <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols: Step-by-Step Disposal Procedure

This protocol details the necessary steps for the safe disposal of **Implétol** waste from a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **Implétol** waste, ensure you are wearing appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

## 2. Waste Segregation and Collection:

- DO NOT dispose of **Impletol** down the drain or in the regular trash. This is to prevent the contamination of water supplies.
- All waste containing **Impletol**, including solutions, contaminated solids (e.g., gloves, weigh boats, absorbent paper), and empty containers, must be treated as hazardous pharmaceutical waste.

## 3. Containerization and Labeling:

- Liquid Waste: Collect all aqueous solutions containing **Impletol** in a designated, sealed, and leak-proof container made of a compatible material.
- Solid Waste: Place all contaminated disposable lab supplies into a separate, clearly marked hazardous waste container.
- Labeling: Clearly label the hazardous waste container with "Hazardous Pharmaceutical Waste: **Impletol** (Procaine/Caffeine mixture)" and include relevant hazard pictograms (e.g., skull and crossbones, health hazard).

## 4. Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- The storage area should be well-ventilated and secure.

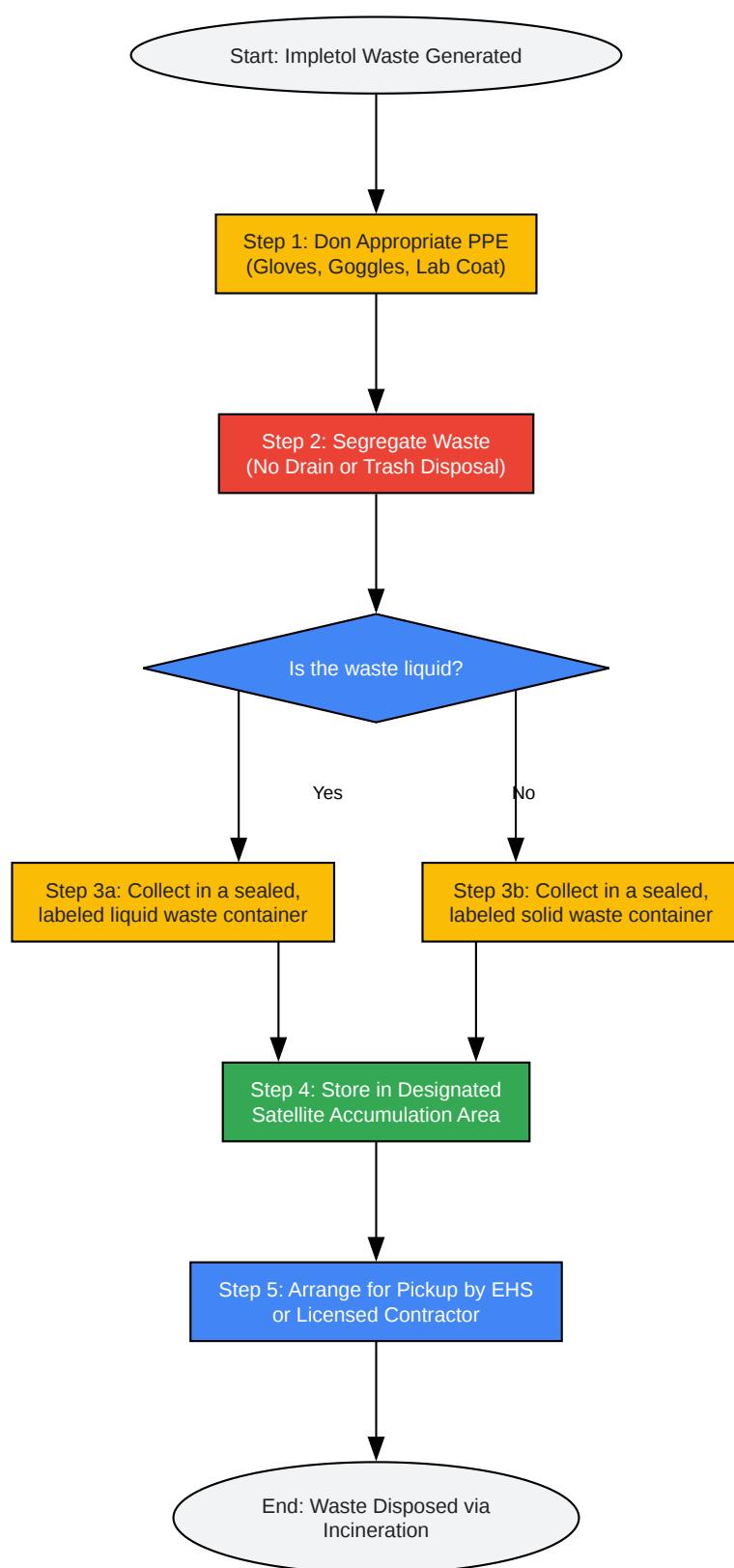
## 5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Most pharmaceutical waste is disposed of via incineration by a licensed facility.
- Maintain accurate records of the generated waste and its disposal, including a hazardous waste manifest if required.

## 6. Empty Containers:

- The original **Impletol** container, even if empty, will contain residue and must be treated as hazardous waste.
- Alternatively, the container can be triple-rinsed with a suitable solvent (e.g., water or ethanol). The rinsate must be collected and disposed of as hazardous liquid waste. After triple-rinsing, the defaced container can be disposed of as regular laboratory glass or plastic, in accordance with institutional policies.

## Workflow for **Impletol** Disposal



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Caption: Workflow for the safe disposal of **Impletol** waste.

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- To cite this document: BenchChem. [Proper Disposal of Impletol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1210412#impletol-proper-disposal-procedures\]](https://www.benchchem.com/product/b1210412#impletol-proper-disposal-procedures)

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